

Addressing poor solubility of BI-1935 in aqueous solutions

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Compound of Interest

Compound Name: BI-1935

Cat. No.: B15613023

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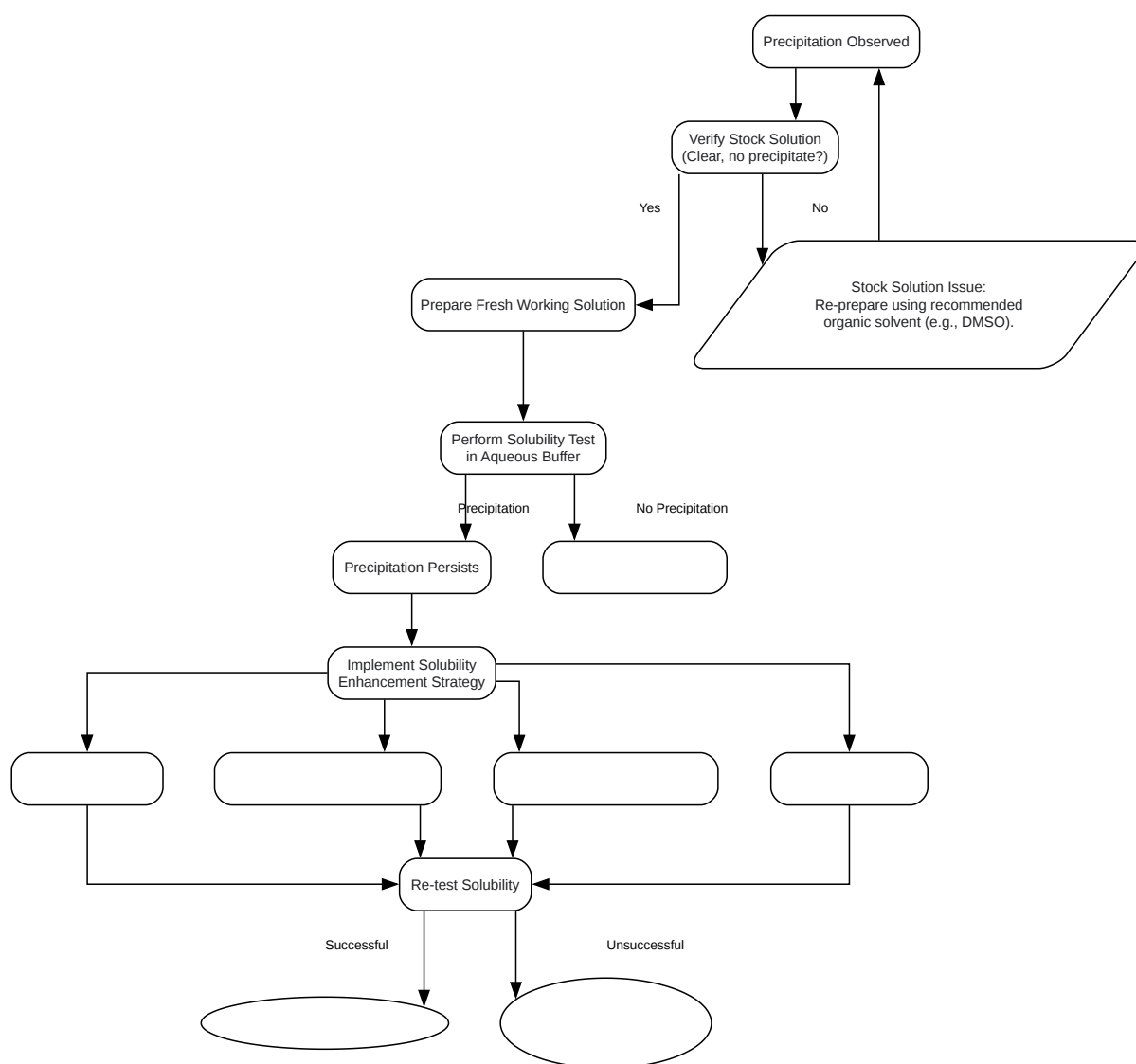
Welcome to the **BI-1935** Technical Support Center. This resource is designed for researchers, scientists, and drug development professionals to address common challenges associated with the poor aqueous solubility of **BI-1935**. Here you will find troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and data presentation tables to facilitate your research.

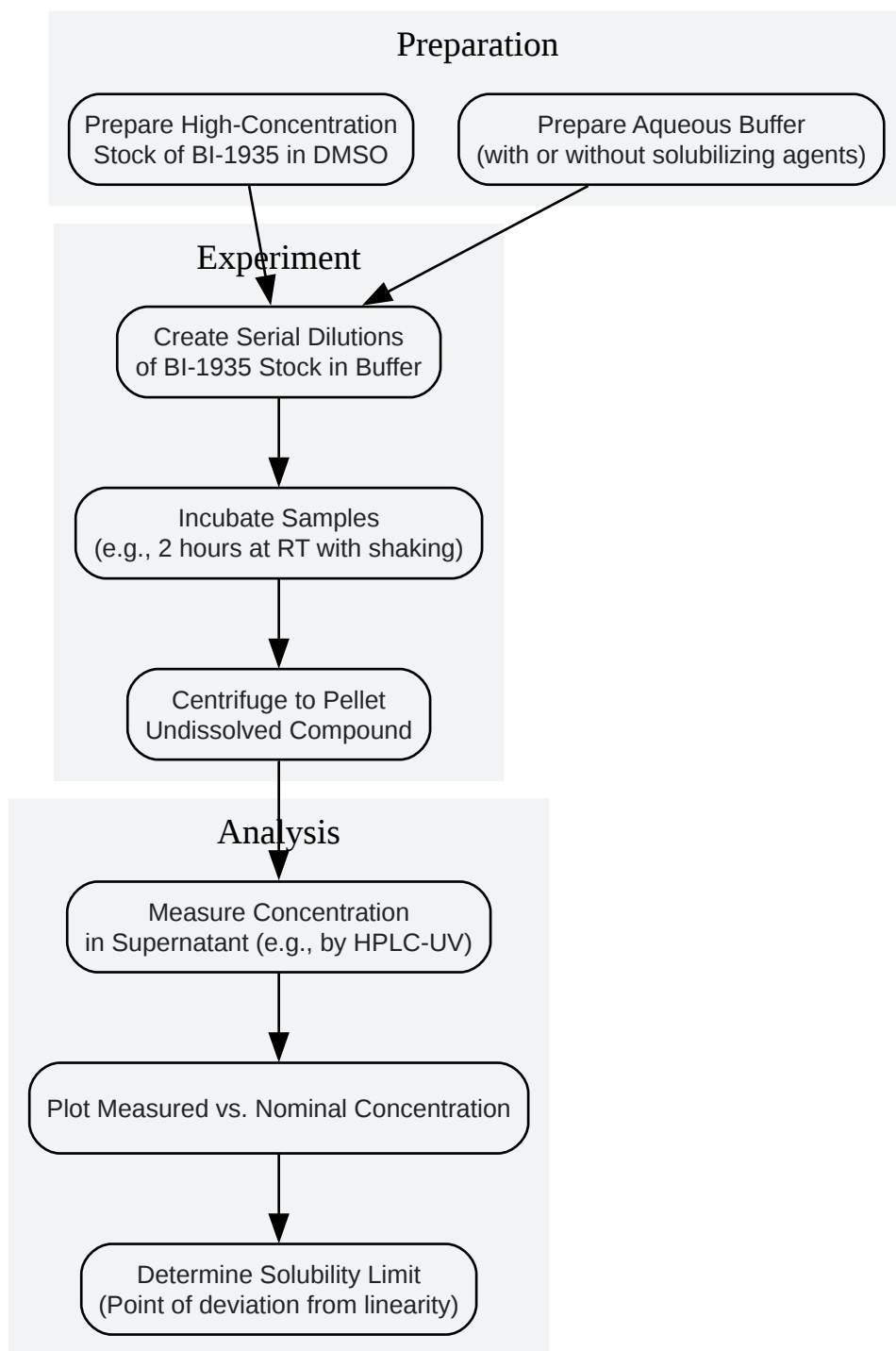
Troubleshooting Guide: Addressing Poor Solubility of BI-1935

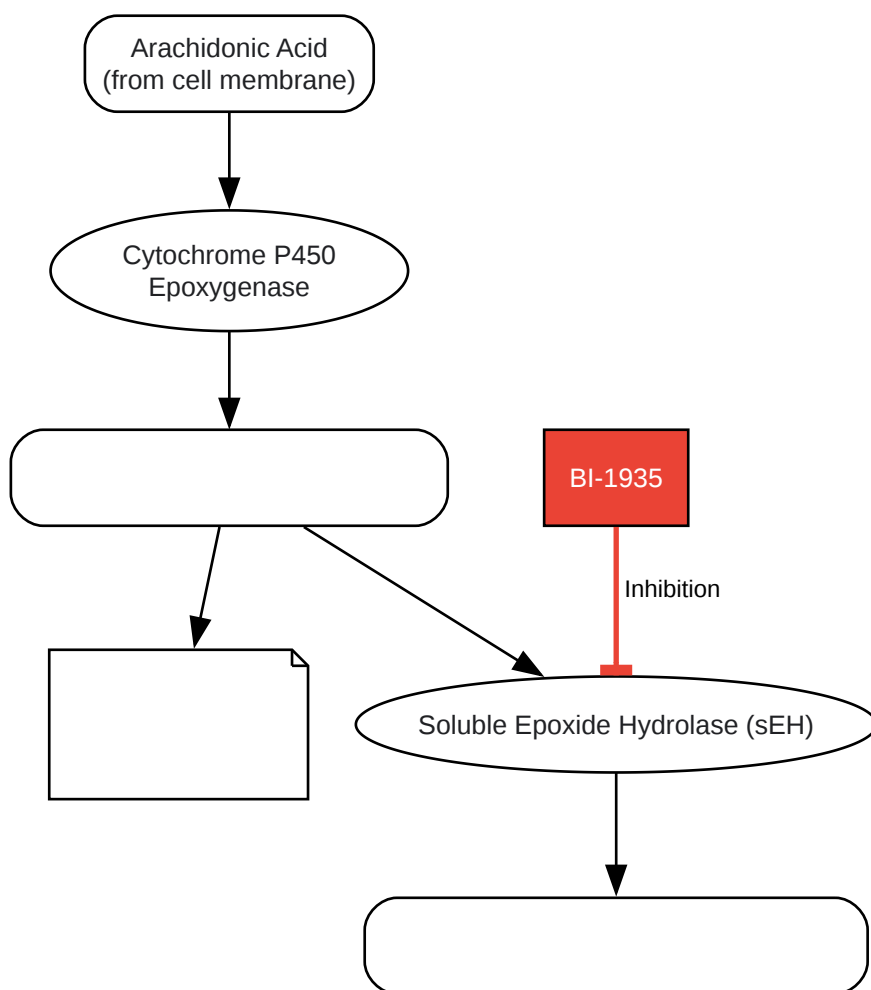
This guide provides a systematic approach to diagnosing and resolving common issues related to the solubility of **BI-1935** in your experiments.

Q1: My BI-1935 is precipitating out of my aqueous buffer. What should I do?

A1: Precipitation of **BI-1935** in aqueous solutions is a common issue due to its hydrophobic nature. Here is a step-by-step troubleshooting workflow:







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